

Monoethyl Pimelate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monoethyl pimelate

Cat. No.: B1582420

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **monoethyl pimelate** (CAS No: 33018-91-6). The following sections detail the physical and chemical properties, toxicological data, personal protective equipment, first aid procedures, and emergency protocols. This document is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely.

Chemical and Physical Properties

Monoethyl pimelate is the monoethyl ester of pimelic acid.^[1] It is primarily used in organic synthesis, particularly in the preparation of functionalized compounds for pharmaceuticals.^[1] Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Reference
CAS Number	33018-91-6	[2]
Molecular Formula	C ₉ H ₁₆ O ₄	[3]
Molecular Weight	188.22 g/mol	[2]
Appearance	White or Colorless to Almost white or Almost colorless powder to lump to clear liquid	[4]
Purity	>98.0% (GC) or 95%	[2][4]
Storage Temperature	Sealed in dry, 2-8°C or Refrigerated (0-10°C)	[2][4]
IUPAC Name	7-ethoxy-7-oxoheptanoic acid	[2]
Synonyms	Ethyl Hydrogen Pimelate, Pimelic Acid Monoethyl Ester	[4]

Toxicological Information

Specific toxicological data, such as LD50 and LC50 values for **monoethyl pimelate**, are not readily available in the reviewed literature.[5] Therefore, data for the parent compound, pimelic acid, is provided as a reference for potential hazards. It is crucial to handle **monoethyl pimelate** with the assumption that it may have a similar toxicological profile.

Metric	Value	Species	Reference
Oral LD50 (Pimelic Acid)	7 g/kg	Rat	[6]
Oral LD50 (Pimelic Acid)	4800 mg/kg	Mouse	[6]
Skin Corrosion/Irritation	Causes skin irritation (H315)	Not Specified	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Not Specified	[2]
Respiratory or Skin Sensitization	Shall not be classified as a respiratory or skin sensitiser (Pimelic Acid)	Not Specified	[7][8]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic (Pimelic Acid)	Not Specified	[7][8]
Carcinogenicity	Shall not be classified as carcinogenic (Pimelic Acid)	Not Specified	[7][8]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant (Pimelic Acid)	Not Specified	[7][8]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Pimelic Acid)	Not Specified	[7][8]

Hazard Identification and GHS Classification

Monoethyl pimelate is classified with the following hazards according to the Globally Harmonized System (GHS):

- GHS Pictogram: GHS07 (Exclamation Mark)[2]
- Signal Word: Warning[2]
- Hazard Statements:
 - H315: Causes skin irritation[2]
 - H319: Causes serious eye irritation[2]
- Precautionary Statements:
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]

Experimental Protocols for Hazard Assessment

The hazard classifications for skin and eye irritation are typically determined through standardized experimental protocols. While the specific studies for **monoethyl pimelate** are not publicly available, the following are examples of widely accepted methodologies.

OECD Guideline 404: Acute Dermal Irritation/Corrosion (Draize Skin Test) This test involves applying the substance to the shaved skin of an animal (historically albino rabbits). The site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

OECD Guideline 405: Acute Eye Irritation/Corrosion (Draize Eye Test) In this test, the substance is applied to one eye of an animal (typically an albino rabbit), with the other eye serving as a control. The eyes are examined for opacity of the cornea, inflammation of the iris, and redness and swelling of the conjunctiva.

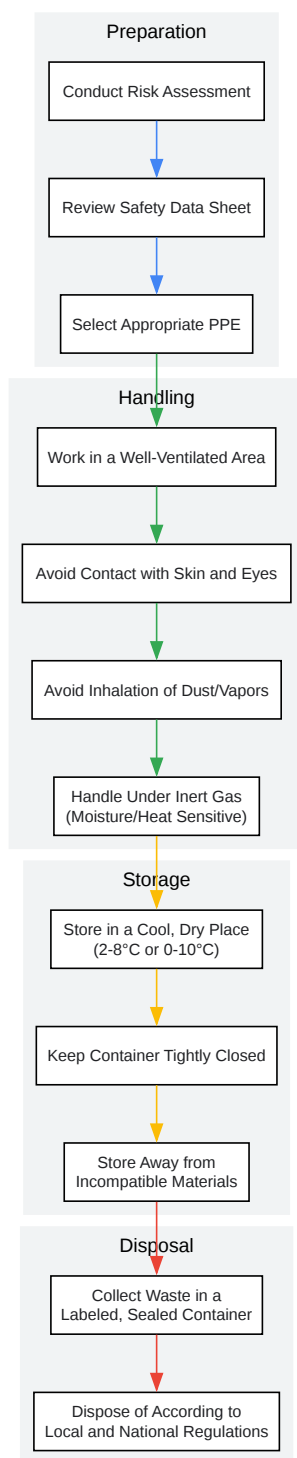
In Vitro Alternatives Several in vitro methods are now available and preferred to reduce animal testing. These include:

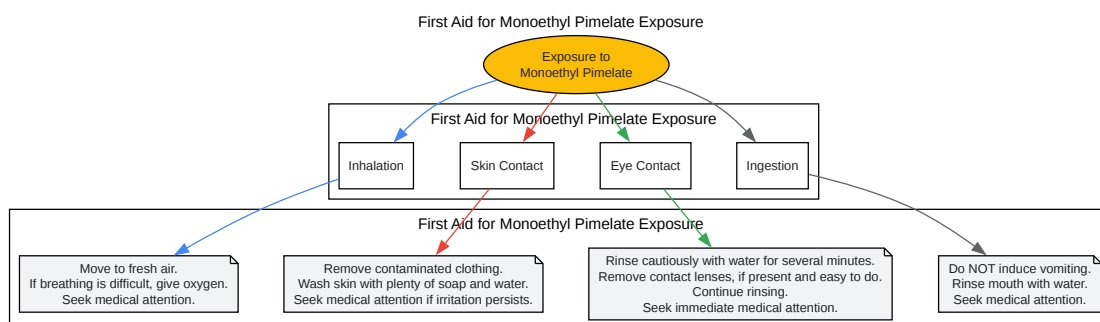
- Bovine Corneal Opacity and Permeability (BCOP) assay (OECD 437)
- Reconstructed human cornea-like epithelium (RhCE) test method (OECD 492)

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Safe Handling Workflow for Monoethyl Pimelate





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References

- 1. Monoethyl pimelate | Carboxylic Acids | Ambeed.com [ambeed.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. molnova.com [molnova.com]
- 4. Monoethyl Pimelate 33018-91-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. spectrumchemical.com [spectrumchemical.com]

- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. carlroth.com:443 [carlroth.com:443]
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Phone: (601) 213-4426

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